

Essential Guide to the Safe Disposal of Cangrelor Impurity 4

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Compound of Interest

Compound Name: Cangrelor Impurity 4

Cat. No.: B601633

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **Cangrelor Impurity 4**, a compound relevant in pharmaceutical research. Adherence to these guidelines, in conjunction with institutional and local regulations, is critical for maintaining a safe research environment.

Chemical and Physical Properties

A clear understanding of the properties of **Cangrelor Impurity 4** is the first step in its safe handling and disposal. The following table summarizes its key characteristics.

Property	Value
Chemical Name	(2-Chloro-5-iodophenyl)(4-(((S)-tetrahydrofuran-3-yl)oxy)phenyl)methanol[1]
Molecular Formula	C17H16ClIO3[1]
Molecular Weight	430.7 g/mol [1]
CAS Number	1800196-46-6[1]
Solubility	Soluble in Methanol[1]
Storage	2-8°C[1]

Disposal Protocol: A Step-by-Step Approach

While specific protocols may vary based on institutional policies and local regulations, the following procedure outlines the best practices for the disposal of **Cangrelor Impurity 4**. This process is designed to minimize risk to personnel and the environment.

Important Note: Never dispose of **Cangrelor Impurity 4** or its containers in the regular trash or down the drain.^[2] Improper disposal can lead to environmental contamination and may result in significant legal and financial penalties.^[3]

- **Hazard Assessment:** Before handling, consult the Safety Data Sheet (SDS) for Cangrelor and related compounds to be fully aware of all potential hazards.^{[4][5]} Although specific toxicity data for Impurity 4 is not readily available, it should be handled with care as a potentially hazardous substance.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **Cangrelor Impurity 4**. This includes:
 - Safety goggles
 - Chemical-resistant gloves
 - A lab coat or protective apron
- **Waste Collection and Segregation:**
 - **Solid Waste:** Collect any solid **Cangrelor Impurity 4** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, properly labeled hazardous waste container.^{[2][6]} The container must be chemically compatible with the waste and have a secure, leak-proof closure.^[3]
 - **Liquid Waste:** If **Cangrelor Impurity 4** is in a solution (e.g., methanol), collect it in a designated hazardous liquid waste container. Do not mix with incompatible waste streams.
 - **Empty Containers:** Thoroughly rinse empty containers that held **Cangrelor Impurity 4** three times with a suitable solvent (e.g., methanol). Collect the rinsate as hazardous liquid

waste.[6] Once cleaned, deface or remove the original label and dispose of the container in accordance with your institution's guidelines for non-hazardous lab glass or plastic.[6]

- **Waste Labeling:** All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Cangrelor Impurity 4**"), and the specific hazard characteristics (e.g., "Toxic").[2]
- **Storage of Waste:** Store hazardous waste containers in a designated satellite accumulation area within the laboratory.[7] This area should be under the control of laboratory personnel and away from general traffic.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[2][8] Disposal must be conducted by a licensed hazardous waste management company in accordance with all federal, state, and local regulations, including the Resource Conservation and Recovery Act (RCRA).[3][9][10]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **Cangrelor Impurity 4**.

Caption: Workflow for the safe disposal of **Cangrelor Impurity 4**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **Cangrelor Impurity 4**, contributing to a secure and responsible research environment.

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